

Technical Support Center: Purification of Crude 4-Hydroxy-3-iodobenzoic Acid

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Compound of Interest

Compound Name: 4-Hydroxy-3-iodobenzoic acid

Cat. No.: B1585363

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Welcome to the technical support center for **4-Hydroxy-3-iodobenzoic acid**. As a key intermediate in pharmaceutical and advanced materials synthesis, achieving high purity is paramount for the success of subsequent research and development. This guide is designed for researchers, scientists, and drug development professionals who may encounter challenges during its purification. Drawing from established chemical principles and extensive laboratory experience, we will explore common issues and provide robust, validated solutions in a direct question-and-answer format.

Our approach is grounded in explaining the causality behind each experimental choice, ensuring you not only solve the immediate problem but also build a deeper understanding of the system.

Section 1: Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the properties and initial purification strategies for **4-Hydroxy-3-iodobenzoic acid**.

Q1: What are the key physical properties of **4-Hydroxy-3-iodobenzoic acid** that I should be aware of before starting purification?

A1: Understanding the physical properties is the cornerstone of designing an effective purification strategy. **4-Hydroxy-3-iodobenzoic acid** is a solid at room temperature, but its

solubility is highly dependent on the solvent and temperature.[1] Key properties are summarized below.

Property	Value	Significance for Purification
Molecular Formula	C ₇ H ₅ IO ₃	-
Molar Mass	264.02 g/mol [2][3]	Used for calculating yield and molar equivalents.
Appearance	White to off-white or light yellow crystalline powder[1]	A yellow or brown tint in crude material indicates impurities.
Melting Point	238-241 °C (decomposes)	A sharp melting point in this range indicates high purity. A lower, broader range suggests the presence of impurities. Note: Some sources report lower melting points (165-172 °C), which may correspond to a different polymorph or hydrated form; consistency is key.[1]
pKa	~3.87[1]	Crucial for acid-base extraction. The compound will be deprotonated and water-soluble at pH > 6, and protonated and organic-soluble at pH < 2.[4][5]
Solubility	Slightly soluble in water; Soluble in ethanol, ether, and acetone.[1][6]	This differential solubility is exploited in recrystallization. Its poor solubility in cold water and better solubility in hot water make water a good candidate for recrystallization. [7][8]

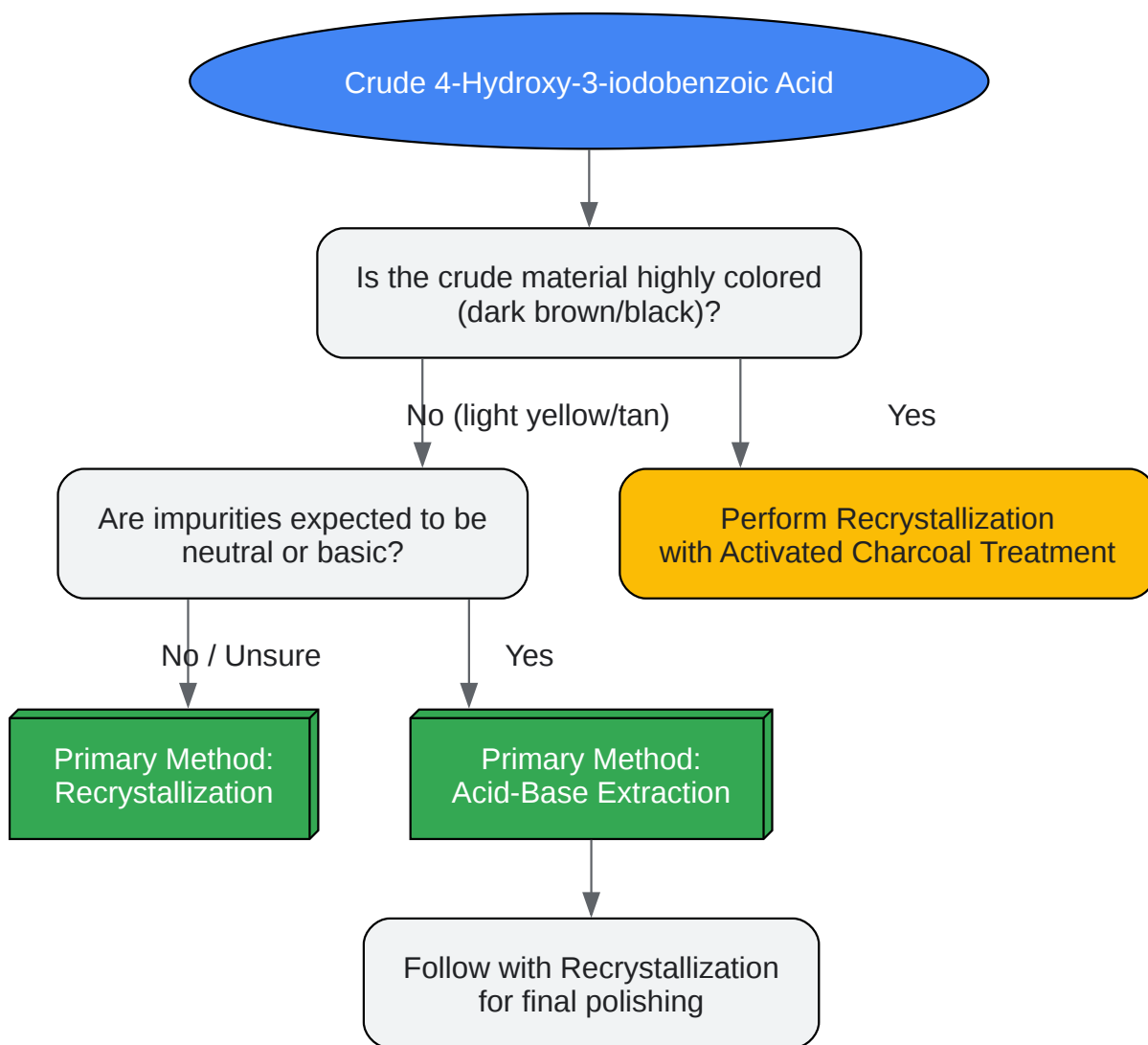
Q2: What are the most common impurities I can expect in my crude **4-Hydroxy-3-iodobenzoic acid**?

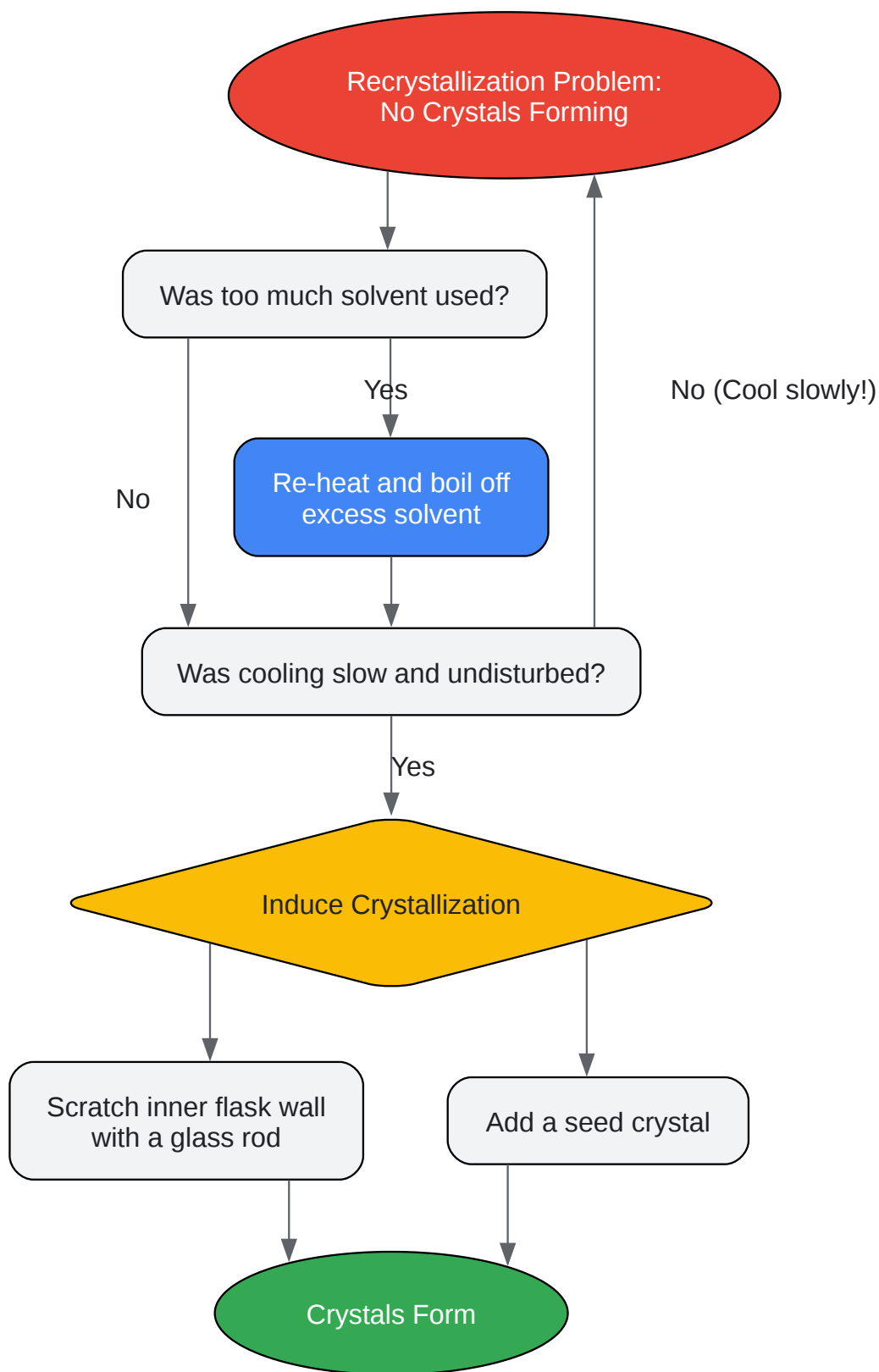
A2: The impurity profile depends heavily on the synthetic route. Typically, synthesis involves the iodination of 4-hydroxybenzoic acid.^[1] Common impurities include:

- Unreacted Starting Material: Residual 4-hydroxybenzoic acid.
- Di-substituted Byproducts: 4-Hydroxy-3,5-diiodobenzoic acid is a common byproduct if the reaction is not carefully controlled.^[9]
- Colored Organic Impurities: Often arise from oxidation or side reactions, resulting in a yellow or brown appearance.^[4]
- Residual Iodine or Iodide Salts: Can remain from the iodinating reagent.

Q3: What is the best initial approach for purifying a new batch of crude **4-Hydroxy-3-iodobenzoic acid**?

A3: For a solid organic acid like this, the choice between recrystallization and acid-base extraction depends on the nature of the impurities. The following decision workflow is a good starting point.





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